

Tartronic Acid: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tartronic acid, with the molecular formula C3H4O5, is a hydroxydicarboxylic acid that holds significant interest in various scientific and biomedical fields.[1][2][3] This technical guide provides an in-depth overview of its chemical and physical properties, synthesis methodologies, metabolic significance, and diverse biological activities. The information is curated to support researchers, scientists, and drug development professionals in their understanding and application of this versatile molecule. This document adheres to stringent data presentation standards, including structured data tables, detailed experimental protocols, and explanatory visualizations to facilitate comprehension and further research.

Chemical and Physical Properties

Tartronic acid, also known as 2-hydroxypropanedioic acid or hydroxymalonic acid, is a white, crystalline solid.[1][4] It is a small organic molecule with a molecular weight of 120.06 g/mol .[1] [2][5] Its structure features a malonic acid backbone with a hydroxyl group at the alpha-carbon, rendering it a chiral molecule.[4] This compound is highly soluble in water and alcohol.[1]

Table 1: Physicochemical Properties of **Tartronic Acid**



Property	Value	Reference	
Molecular Formula	C3H4O5	[1][2]	
Molecular Weight	120.06 g/mol [1][2][5]		
IUPAC Name	2-hydroxypropanedioic acid	[2]	
Synonyms	Hydroxymalonic acid, Hydroxypropanedioic acid	[1][2][4]	
CAS Number	80-69-3	[1][2][5]	
Appearance	Colorless, odorless crystals	orless crystals [1]	
Melting Point	158-160 °C (with decomposition)	[1][5]	
pKa1	2.42 [1]		
pKa2	4.54	[1]	
Solubility	Very soluble in water and alcohol; anhydrous form [1] soluble in ether		

Table 2: Spectroscopic Data for **Tartronic Acid**

Spectroscopic Technique	Key Data Points	Reference	
¹H NMR (in D₂O)	Chemical shifts are available and can be accessed through spectral databases.	[6]	
¹³ C NMR	Solid-state ¹³ C NMR spectra have been reported.	[7]	
Mass Spectrometry	Mass of molecular ion: 120. Key fragments observed at m/z 29, 30, 44, 45, 58, 76.	[8]	



Synthesis of Tartronic Acid

Several methods for the synthesis of **tartronic acid** have been reported, ranging from classical organic reactions to modern catalytic processes.

Ozonization of Malonic Acid

A known method for preparing **tartronic acid** is through the ozonization of an aqueous solution of malonic acid.[1]

Oxidation of Tartaric Acid

Tartronic acid can be produced by the oxidation of tartaric acid. One historical method involves dissolving tartaric acid in nitric acid, followed by the addition of sulfuric acid to form nitrotartaric acid, which is then hydrolyzed.[9][10]

Catalytic Oxidation of Glycerol

More contemporary and "green" approaches involve the catalytic oxidation of glycerol, a byproduct of biodiesel production.[5][11] This method can yield **tartronic acid** among other oxidation products.

Process from Maleic Anhydride

A patented process describes the production of a **tartronic acid** solution starting from maleic anhydride.[9] The process involves converting the starting material to its salt, followed by oxidation under basic conditions at low temperatures.[9]

Experimental Protocols Synthesis of Tartronic Acid from Maleic Anhydride

This protocol is based on a patented industrial process.[9]

Materials:

- Maleic anhydride
- 50% Sodium hydroxide (NaOH) solution

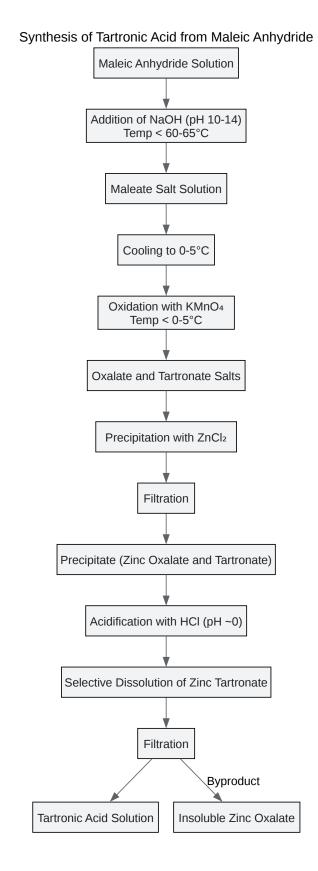


- Potassium permanganate (KMnO₄)
- Zinc chloride (ZnCl₂)
- Concentrated hydrochloric acid (HCl)
- Water

Procedure:

- Dissolve 20 pounds of maleic anhydride in 15-20 gallons of water to create a maleic anhydride solution.
- Slowly add 80 pounds of a 50% NaOH solution to the maleic anhydride solution, ensuring the temperature does not exceed 60-65°C. The final pH of the salt solution should be between 10 and 14.
- Cool the resulting salt solution to a temperature between 0° and 5°C.
- Slowly add a potassium permanganate solution to the cooled salt solution while maintaining the temperature between 0° and 5°C to initiate oxidation. The reaction products will include salts of oxalic acid and **tartronic acid**.
- Add a sufficient amount of a water-soluble salt, such as zinc chloride, to the reaction mixture to precipitate the oxalate and tartronate salts.
- Filter the precipitate.
- Add concentrated hydrochloric acid to the precipitate to lower the pH to approximately 0 ± 0.2. This step selectively dissolves the tartronate salt while the oxalate salt remains insoluble.
- Filter the solution to remove the insoluble oxalate salt. The resulting filtrate is a solution of tartronic acid.





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Caption: Workflow for the synthesis of **tartronic acid** from maleic anhydride.

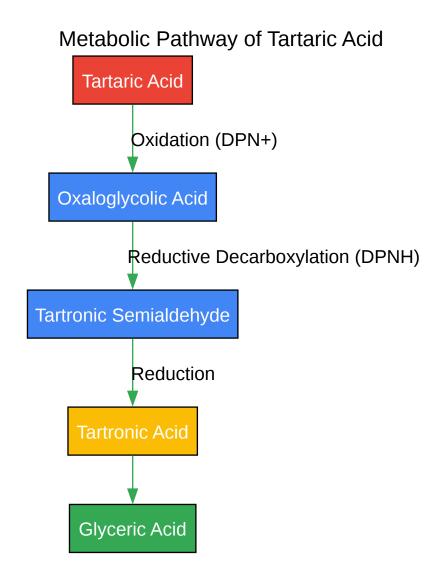


Metabolic and Biological Significance

Tartronic acid is not only a synthetic compound but also a metabolite found in biological systems.[2]

Role in Tartaric Acid Metabolism

In microorganisms like Pseudomonas putida, **tartronic acid** is an intermediate in the metabolism of tartaric acid. Tartaric acid is oxidized to oxaloglycolic acid, which is then decarboxylated to form tartronic semialdehyde. This semialdehyde is subsequently reduced to **tartronic acid**, which is further metabolized to glyceric acid.[12]



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Caption: Simplified metabolic pathway of tartaric acid involving tartronic acid.

Regulation of Lipogenesis

Recent studies have revealed that **tartronic acid** can promote de novo lipogenesis.[13] In 3T3-L1 adipocytes, it upregulates the expression of key adipogenic proteins such as FABP-4, PPARy, and SREBP-1. Furthermore, it increases the cellular levels of acetyl-CoA and malonyl-CoA, which are crucial substrates for fatty acid synthesis, while inhibiting the carnitine palmitoyltransferase-1 β (CPT-1 β) enzyme involved in fatty acid oxidation.[13]

Inhibition of Calcium Oxalate Crystallization

Tartronic acid has been identified as a potent inhibitor of calcium oxalate monohydrate (COM) crystallization, the primary component of kidney stones.[14] It demonstrates a strong affinity for binding to the growing surfaces of COM crystals, thereby impeding their growth. This property suggests its potential as a therapeutic agent for the prevention and management of kidney stones, possibly as an alternative to citric acid.[14]

Table 3: Biological Activities of **Tartronic Acid**



Biological Activity	Model System	Key Findings	Reference
Promotion of Lipogenesis	3T3-L1 adipocytes and C57BL/6J mice	Increased expression of FABP-4, PPARy, SREBP-1; upregulated acetyl-CoA and malonyl-CoA; inhibited CPT-1β.	[13]
Inhibition of Calcium Oxalate Crystallization	In vitro crystallization assays and mouse models of hyperoxaluria	Binds to apical surfaces of COM crystals, inhibiting their growth; efficacy similar to citric acid in vivo.	[14]
Serine Racemase Inhibition	Enzymatic assays	Inhibits serine racemase with an IC50 of 94 μM.	[4]

Applications in Drug Development and Research

The unique properties of **tartronic acid** make it a molecule of interest for various applications.

- Drug Discovery: Its role as an inhibitor of both calcium oxalate crystallization and serine
 racemase presents opportunities for developing new therapies for kidney stones and
 neurological disorders, respectively.[4][14]
- Biochemical Research: As a metabolic intermediate and a modulator of lipid metabolism,
 tartronic acid serves as a valuable tool for studying these fundamental biological
 processes.[12][13]
- Polymer Synthesis: It has been used in enzymatic polymerization reactions to create materials with enhanced thermal conductivity.[5]

Conclusion



Tartronic acid (C3H4O5) is a multifaceted molecule with a rich chemistry and diverse biological activities. This guide has provided a comprehensive overview of its properties, synthesis, and biological roles, supported by structured data and detailed protocols. For researchers and professionals in drug development, **tartronic acid** represents a promising scaffold and a valuable biological probe, with potential applications spanning from materials science to novel therapeutics. Further research into its mechanisms of action and synthetic optimization will undoubtedly unlock new avenues for its application.

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